

5-Bromo-2-fluorotoluene safety data sheet (SDS) information

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Compound of Interest

Compound Name: 5-Bromo-2-fluorotoluene

Cat. No.: B1266182

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An In-depth Technical Guide to the Safety of 5-Bromo-2-fluorotoluene

This guide provides comprehensive safety and technical information for **5-Bromo-2-fluorotoluene** (CAS No: 51437-00-4), intended for researchers, scientists, and professionals in drug development. It covers chemical and physical properties, hazard classifications, handling procedures, and emergency measures based on available Safety Data Sheets (SDS).

Chemical Identification and Properties

5-Bromo-2-fluorotoluene is a substituted aromatic compound used as an intermediate in various chemical syntheses.^{[1][2]} Its key identifiers and physical properties are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	51437-00-4[1]
EC Number	257-202-9[1]
Molecular Formula	C ₇ H ₆ BrF[1][3]
Molecular Weight	189.02 g/mol [3]
IUPAC Name	4-bromo-1-fluoro-2-methylbenzene[3]
Synonyms	4-Bromo-1-fluoro-2-methylbenzene, 2-FLUORO-5-BROMOTOLUENE[3][4]

| InChI Key | VVKYOKPNAXNAFU-UHFFFAOYSA-N[3] |

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid[5]
Appearance	Colorless to Light orange to Yellow clear liquid[5]
Density	1.486 g/mL at 25 °C[1]
Boiling Point	94-95 °C at 50 mmHg[1]
Flash Point	73 °C (163.4 °F) - closed cup

| Refractive Index | n_{20/D} 1.529 |

Hazard Identification and Classification

5-Bromo-2-fluorotoluene is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[2][3][6] It is also a combustible liquid.[7]

Table 3: GHS Hazard Classification

Classification	Code	Description
Skin Irritation	H315	Causes skin irritation[3][7]
Eye Irritation	H319	Causes serious eye irritation[3][7]
Specific target organ toxicity – single exposure	H335	May cause respiratory irritation[3]

| Combustible Liquid | H227 | Combustible liquid[5][7] |

The GHS label elements provide a quick visual and textual reference for the hazards associated with this chemical.

GHS Pictogram and Hazard Statements for **5-Bromo-2-fluorotoluene**.

Experimental Protocols and Methodologies

The Safety Data Sheets referenced for this guide state the physical and toxicological properties of **5-Bromo-2-fluorotoluene** but do not detail the specific experimental methodologies used for their determination (e.g., the specific OECD or ASTM guideline followed for measuring the flash point or assessing skin irritation). These values are typically determined using standardized testing protocols established by international regulatory bodies. Researchers should consult these standards for detailed experimental procedures.

Safe Handling and Storage

Proper handling and storage are critical to minimize risks associated with **5-Bromo-2-fluorotoluene**.

Handling:

- Handle in a well-ventilated area.[8]
- Avoid breathing vapors, mist, or gas.[2][9]
- Avoid contact with skin and eyes.[9][10]

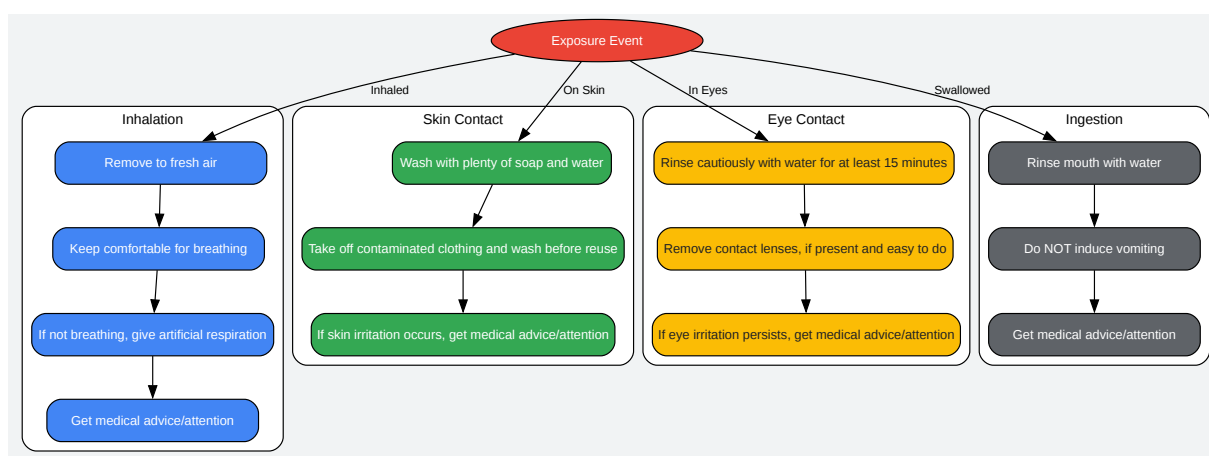
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or face shield, and a dust mask (type N95 or equivalent).[2]
- Keep away from heat, sparks, open flames, and hot surfaces.[7][9]
- Wash hands and any exposed skin thoroughly after handling.[7][9]

Storage:

- Store in a well-ventilated place.[7][10]
- Keep the container tightly closed.[7][10]
- Store in a cool, dry place.[8][11]
- Store locked up.[8][10]
- This chemical is classified under Storage Class Code 10 for combustible liquids.

Emergency and First Aid Procedures

In case of accidental exposure, immediate and appropriate first aid is crucial. The following diagram outlines the recommended workflow.



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First Aid Workflow for **5-Bromo-2-fluorotoluene** Exposure.

First Aid Details:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[8][10] If breathing is difficult or has stopped, provide artificial respiration.[9][10] Seek medical attention.[10]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[9][10] Remove contaminated clothing and wash it before reuse.[7] If skin irritation develops, seek medical advice.[7]

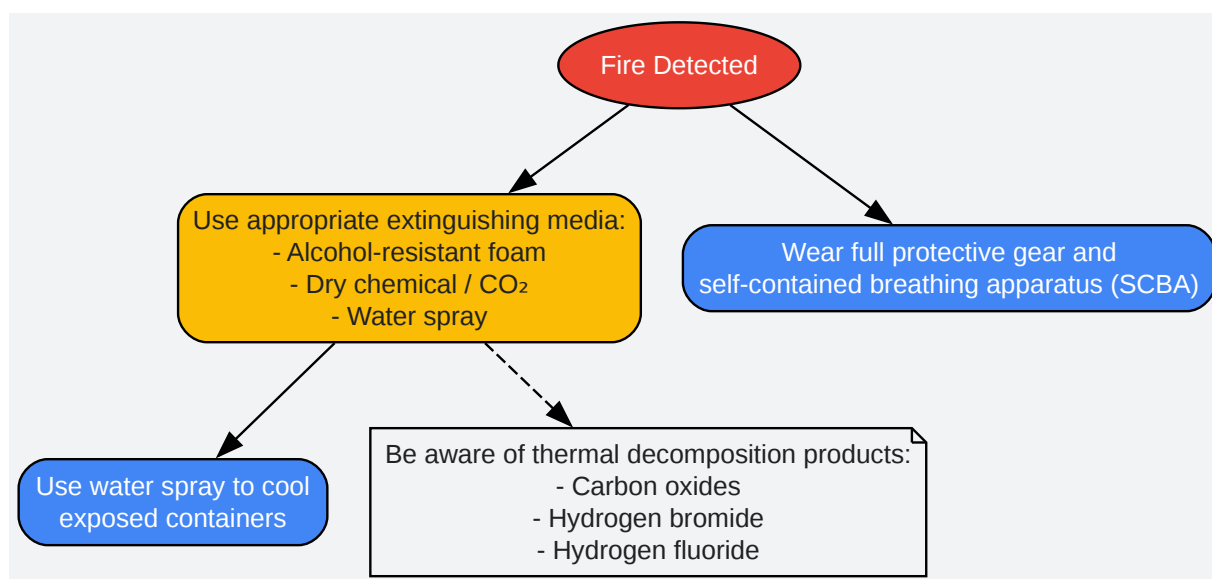
- Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes, also under the eyelids.[9][10] If present, remove contact lenses if it is easy to do so and continue rinsing.[9][10] If eye irritation persists, get medical attention.[7]
- Ingestion: Do NOT induce vomiting.[10] Clean the mouth with water and seek medical attention.[9][10] Never give anything by mouth to an unconscious person.[10]

Fire-Fighting and Spill Response Measures

Fire-Fighting: As a combustible liquid, **5-Bromo-2-fluorotoluene** requires specific fire-fighting measures.

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO₂), dry powder, or water spray.[10]
- Special Hazards: Thermal decomposition can produce hazardous gases, including carbon oxides, hydrogen bromide, and hydrogen fluoride.[10] Containers may explode when heated.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9][10]

The logical workflow for responding to a fire is outlined below.



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Workflow for Fire-Fighting involving **5-Bromo-2-fluorotoluene**.

Accidental Release Measures: In the event of a spill, personnel should be evacuated from the area.[10]

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE to avoid contact with the substance and inhalation of vapors.[10]
- Containment and Cleaning: For containment, stop the leak if it is safe to do so.[10] Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a suitable container for disposal.[10] Use explosion-proof equipment for cleanup.[10]
- Environmental Precautions: Prevent the substance from entering sewers or public waters. [10]

Toxicological and Ecological Information

- Toxicological Information: The primary toxicological effects are irritation to the skin, eyes, and respiratory system upon single exposure.[3] No quantitative toxicity data (e.g., LD50 or LC50) is readily available in the consulted SDS summaries.
- Ecological Information: The provided safety data sheets do not contain specific information on ecotoxicity, persistence, degradability, or bioaccumulative potential.[9][12] It is noted that the substance is not likely to be mobile in the environment due to its low water solubility.[9] Avoid release into the environment.[10]

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